

Boiling point and melting point of 3-Ethylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethylbenzonitrile**

Cat. No.: **B1329685**

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An In-depth Technical Guide to the Physicochemical Properties of **3-Ethylbenzonitrile**

This technical guide provides a comprehensive overview of the boiling and melting points of **3-Ethylbenzonitrile**, tailored for researchers, scientists, and professionals in drug development. This document outlines key physical data, experimental protocols for their determination, and logical workflows to support laboratory investigation of this compound.

Physicochemical Data of 3-Ethylbenzonitrile

3-Ethylbenzonitrile (CAS No. 34136-57-7) is a colorless to light yellow liquid with the molecular formula C₉H₉N.[1][2] It is sparingly soluble in water and presents as a liquid at room temperature.[2][3] The quantitative physical properties are summarized in the table below.

Property	Value	Conditions
Boiling Point	215.7 °C	at 760 mmHg
	215.8 ± 9.0 °C	at 760 mmHg[4]
~225 °C	Not specified[2]	
91-92 °C	at 7-8 Torr[1]	
Melting Point	Not available	

Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling and melting points is crucial for the characterization and quality control of chemical compounds. The following are standard methodologies applicable to nitriles like **3-Ethylbenzonitrile**.

Boiling Point Determination (Micro Method)

This method is suitable for determining the boiling point of small quantities of a liquid sample.

Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of **3-Ethylbenzonitrile**

Procedure:

- A small amount of **3-Ethylbenzonitrile** is placed into the small test tube.
- A capillary tube, with its open end facing down, is placed inside the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is heated gradually in a heating bath.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.

- The boiling point is recorded as the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[5]

Melting Point Determination

While **3-Ethylbenzonitrile** is a liquid at room temperature, this protocol is standard for determining the melting point of solid derivatives or related compounds.

Materials:

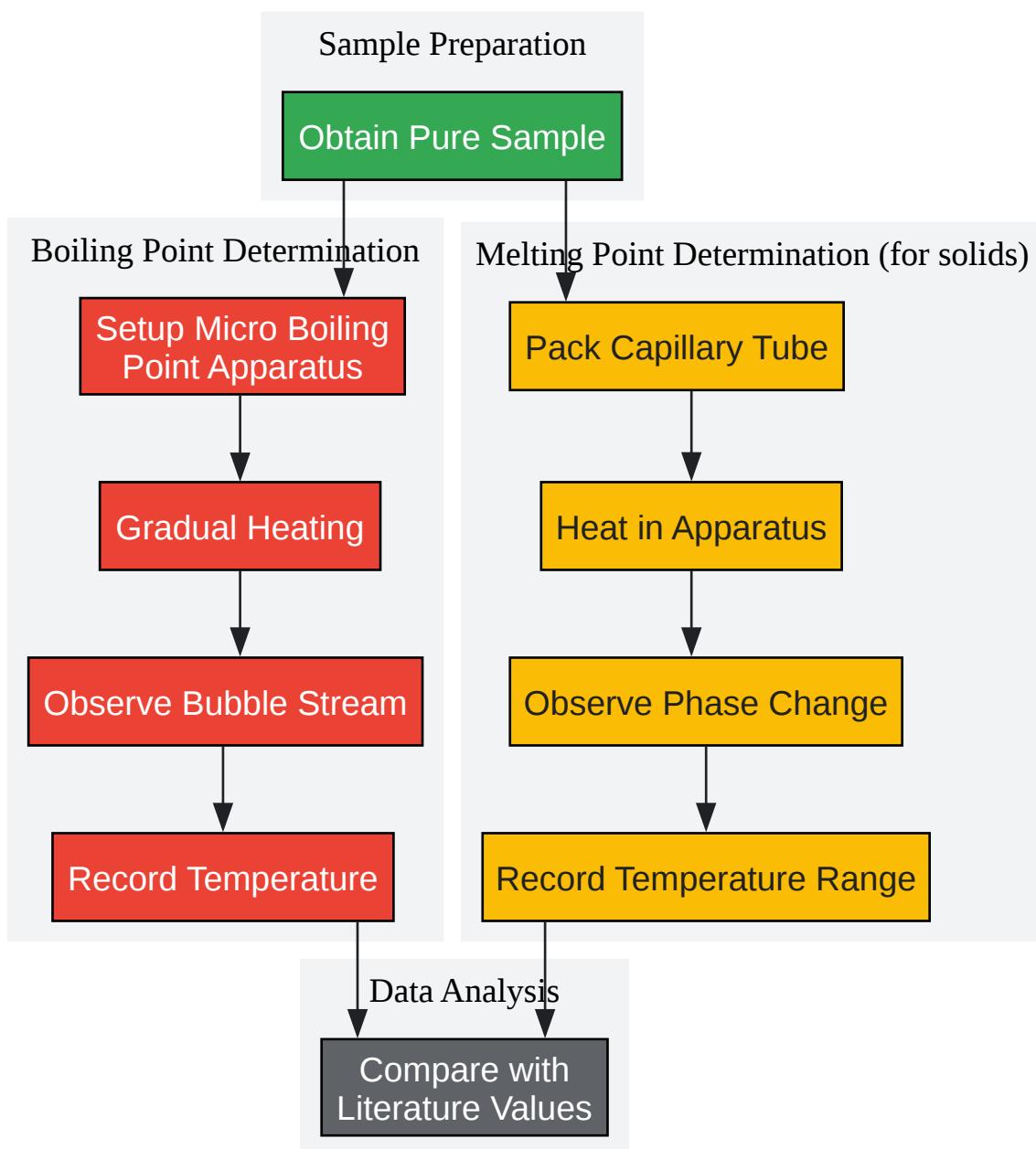
- Melting point capillary tube
- Melting point apparatus
- Solid sample (in powdered form)

Procedure:

- A small amount of the dry, powdered sample is packed into the closed end of a melting point capillary tube.
- The capillary tube is placed into the heating block of a melting point apparatus.[6]
- The sample is heated rapidly to a temperature just below the expected melting point, and then the heating rate is slowed.
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.[6]

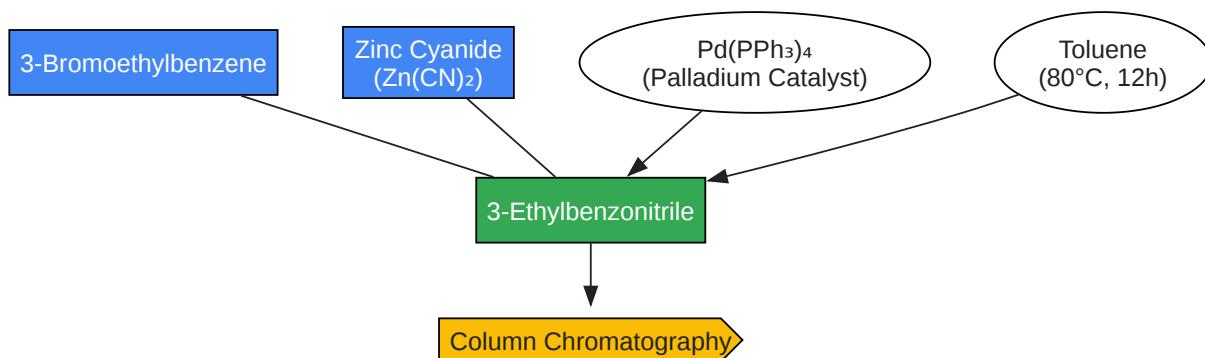
Visualized Workflows and Pathways

The following diagrams, generated using Graphviz (DOT language), illustrate key logical and experimental workflows related to **3-Ethylbenzonitrile**.



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Caption: Workflow for determining the physical properties of a chemical sample.



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Caption: Synthesis pathway for **3-Ethylbenzonitrile**.[\[1\]](#)

Applications in Research and Development

3-Ethylbenzonitrile serves as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[2\]](#)[\[7\]](#)[\[8\]](#) Its functional groups provide a versatile platform for creating more complex molecules, making it a valuable building block in organic synthesis.[\[7\]](#)[\[8\]](#) The compound also finds use in material science for the development of polymers and resins.[\[7\]](#)[\[8\]](#) A thorough understanding of its physical properties is therefore essential for its application in these fields.

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- To cite this document: BenchChem. [Boiling point and melting point of 3-Ethylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329685#boiling-point-and-melting-point-of-3-ethylbenzonitrile]

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